

5-Oxohexanenitrile: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 5-Oxohexanenitrile

Cat. No.: B084432

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This in-depth technical guide provides comprehensive safety and handling information for **5-Oxohexanenitrile** (CAS RN: 10412-98-3), a versatile intermediate in pharmaceutical and agrochemical synthesis. Adherence to these guidelines is critical to ensure a safe laboratory environment and minimize exposure risks.

Hazard Identification and Classification

5-Oxohexanenitrile is classified as a hazardous substance requiring careful handling. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard identification:

Signal Word: Warning

Pictogram:

 alt text

Hazard Statements:

- H302: Harmful if swallowed. [1]* H312: Harmful in contact with skin. [1]* H332: Harmful if inhaled. [1] Precautionary Statements: A comprehensive list of precautionary statements can be found in the safety data sheet (SDS) and includes recommendations for prevention, response, storage, and disposal. Key preventative statements include P261 (Avoid breathing

dust/fume/gas/mist/vapors/spray), P270 (Do not eat, drink or smoke when using this product), and P280 (Wear protective gloves/protective clothing/eye protection/face protection). [1]

Physical and Chemical Properties

Understanding the physical and chemical properties of **5-Oxohexanenitrile** is fundamental to its safe handling and use in experimental protocols.

Property	Value	Source
Molecular Formula	C ₆ H ₉ NO	PubChem
Molecular Weight	111.14 g/mol	PubChem [1]
Appearance	Colorless to pale yellow liquid	CymitQuimica
Boiling Point	108 °C at 14 mmHg	NIST WebBook
Solubility	Soluble in organic solvents	CymitQuimica
Flash Point	Data not available	
Density	Data not available	

Toxicological Data

While specific LD50 and LC50 values for **5-Oxohexanenitrile** are not readily available in the consulted literature, the GHS hazard classification indicates a significant risk of acute toxicity via oral, dermal, and inhalation routes. All handling procedures should be conducted with the assumption of high toxicity.

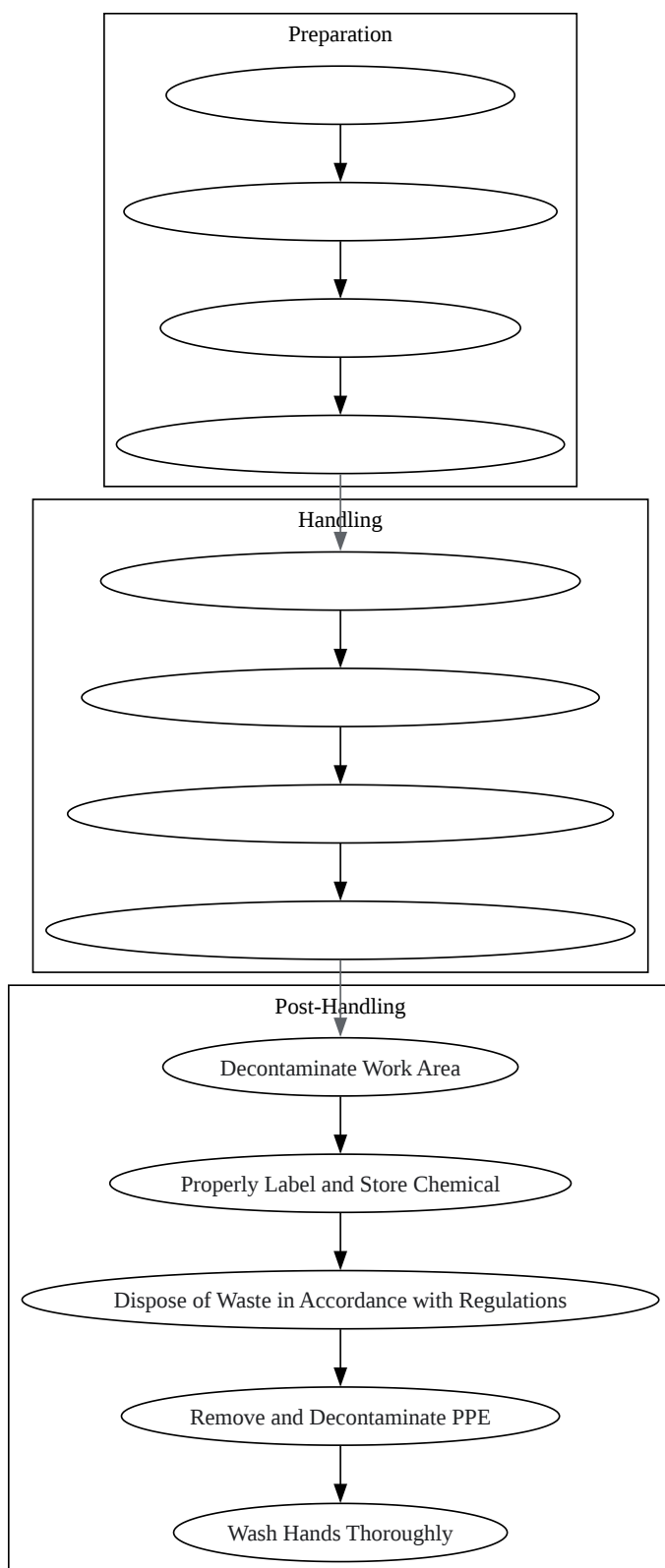
Safe Handling and Experimental Workflow

Strict adherence to the following handling procedures is mandatory to minimize exposure and ensure laboratory safety.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before any handling of **5-Oxohexanenitrile** to determine the appropriate level of PPE. The following are minimum requirements:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves for integrity before each use.
- Body Protection: A laboratory coat, buttoned, is required. For larger quantities or procedures with a higher risk of splashing, chemical-resistant aprons or coveralls are recommended.
- Respiratory Protection: All work with **5-Oxohexanenitrile** should be conducted in a certified chemical fume hood to avoid inhalation of vapors. If a fume hood is not available, a respirator with an appropriate organic vapor cartridge is required.



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Storage and Disposal

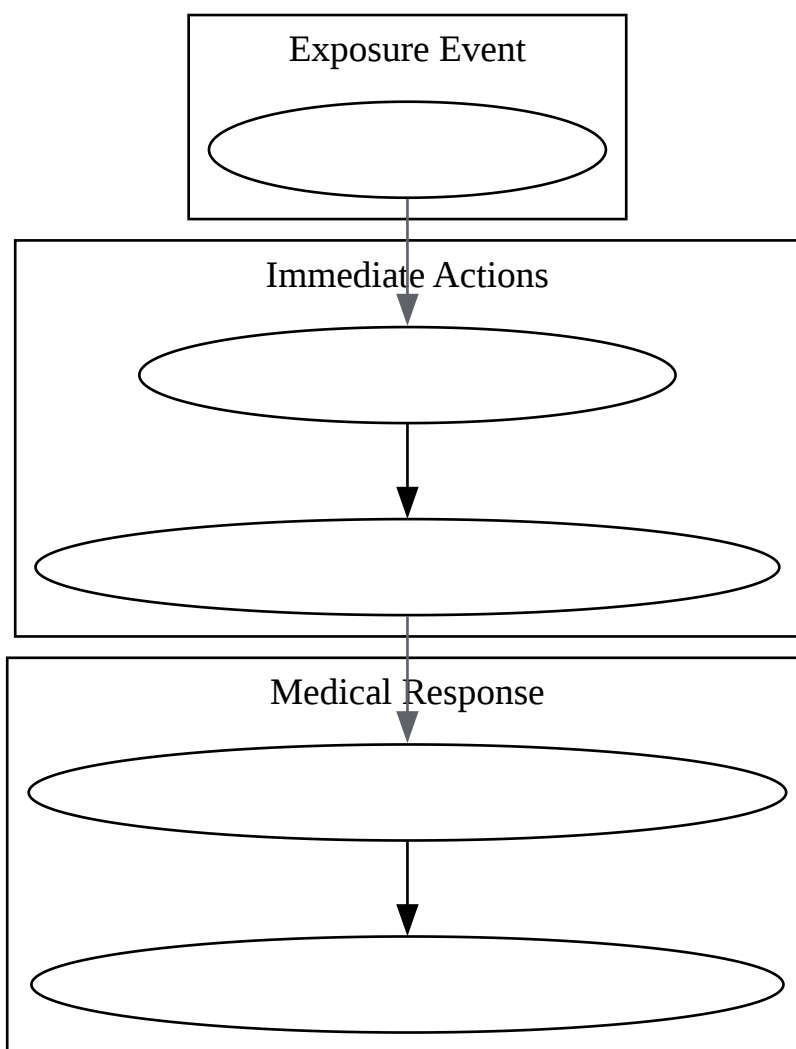
- **Storage:** Store **5-Oxohexanenitrile** in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area. Keep it away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.
- **Disposal:** Dispose of waste **5-Oxohexanenitrile** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain. Contact your institution's environmental health and safety department for specific disposal procedures.

Emergency Procedures and First Aid

In the event of exposure, immediate action is crucial.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [2] [3]
Skin Contact	Immediately remove contaminated clothing and shoes. Flush the affected area with copious amounts of water for at least 15 minutes. Seek medical attention. [2] [3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [4]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [2] [3]



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This guide is intended to provide a comprehensive overview of the safety and handling precautions for **5-Oxohexanenitrile**. It is not a substitute for a thorough review of the Safety Data Sheet (SDS) and consultation with your institution's environmental health and safety professionals. Always prioritize safety and adhere to established laboratory protocols.

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References

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